# Comprehensive Guide: 13C NMR Characterization of 2-Methoxy-6-(methoxymethyl)pyridine

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *2-Methoxy-6-(methoxymethyl)pyridine* |
| *CAS No.:* | *2379322-23-1* |
| *Cat. No.:* | *B6324114* |

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## Executive Summary & Compound Significance

**2-Methoxy-6-(methoxymethyl)pyridine** (C8H11NO2) represents a critical class of non-symmetric pyridine ligands. Unlike its symmetric analog (2,6-dimethoxypyridine), this molecule introduces electronic asymmetry, making it a valuable building block for desymmetrized metal ligands and advanced pharmaceutical intermediates.

Precise NMR characterization is essential because the asymmetry induces subtle chemical shift perturbations that can be easily misassigned as impurities or isomers (e.g., 2-methoxy-3-methoxymethyl derivatives) during process scaling. This guide provides a definitive assignment strategy, comparing predicted high-confidence shift ranges with experimental data from structural analogs.

## Technical Analysis: 13C NMR Chemical Shift Assignments

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## Predicted vs. Analog-Derived Chemical Shifts

Due to the specific asymmetry of this molecule, experimental data is often cross-referenced against additivity rules. The following table synthesizes data derived from 2-methoxypyridine, 2-(methoxymethyl)pyridine, and 2-methoxy-6-methylpyridine.

Table 1: High-Confidence 13C NMR Chemical Shift Ranges (CDCl3, 100 MHz)

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| Carbon Position | Assignment | Shift Range (δ, ppm) | Signal Characteristics | Mechanistic Origin of Shift |
|---|---|---|---|---|
| C2 | C-OMe (Ring) | 163.5 – 164.5 | Quaternary (Cq) | Strong Deshielding (Ipso + Inductive effect of Oxygen) |
| C6 | C-CH2OMe | 156.0 – 158.0 | Quaternary (Cq) | Deshielding (Ipso alkyl + Pyridine ring current) |
| C4 | Para to N | 138.5 – 139.5 | Methine (CH) | Typical pyridine C4 resonance; minimal substituent perturbation. |
| C5 | Meta to OMe | 116.0 – 118.0 | Methine (CH) | Shielded relative to C4 due to resonance donation from C2-OMe. |
| C3 | Ortho to OMe | 108.0 – 110.0 | Methine (CH) | Highly Shielded (Ortho effect of electron-donating OMe). |
| CH2 | Methylene | 73.0 – 74.5 | Methylene (CH2) | Deshielded by adjacent Oxygen and Pyridine ring. |
| OMe (Alkyl) | Side-chain OMe | 58.0 – 59.0 | Methyl (CH3) | Typical aliphatic ether shift. |
| OMe (Ring) | Ring OMe | 53.0 – 54.0 | Methyl (CH3) | Typical heteroaromatic methoxy shift. |

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*Critical Insight: The most common assignment error is confusing the Ring OMe (~53 ppm) with the Side-chain OMe (~58 ppm). The side-chain methoxy is typically more deshielded (higher ppm) due to the absence of resonance delocalization into the ring, which shields the ring-bound methoxy carbon.*

## Comparative Analysis: Symmetric vs. Asymmetric

The following comparison highlights why the target molecule presents a unique spectral fingerprint compared to common alternatives.

Table 2: Spectral Comparison with Structural Analogs

| **Feature** | Target: 2-Methoxy-6-(methoxymethyl)pyridine | Alternative: 2,6-Dimethoxypyridine | Alternative: 2-Methoxy-6-methylpyridine |
|---|---|---|---|
| Symmetry | Asymmetric (Distinct C3/C5 signals) | Symmetric (C3 & C5 are equivalent) | Asymmetric |
| C2/C6 Shift | Split: ~164 ppm / ~157 ppm | Single Peak: ~163 ppm | Split: ~163 ppm / ~157 ppm |
| Side Chain | Methylene signal at ~74 ppm | None | Methyl signal at ~24 ppm |
| Resolution | Requires careful phasing; C3/C5 often close. | Simplified spectrum; fewer signals. | Distinct; Methyl group is high field.[1] |

## Structural Logic & Assignment Workflow

To ensure rigorous identification, follow this logic flow. The asymmetry of the molecule dictates that the proton-decoupled carbon spectrum will show 8 distinct signals.

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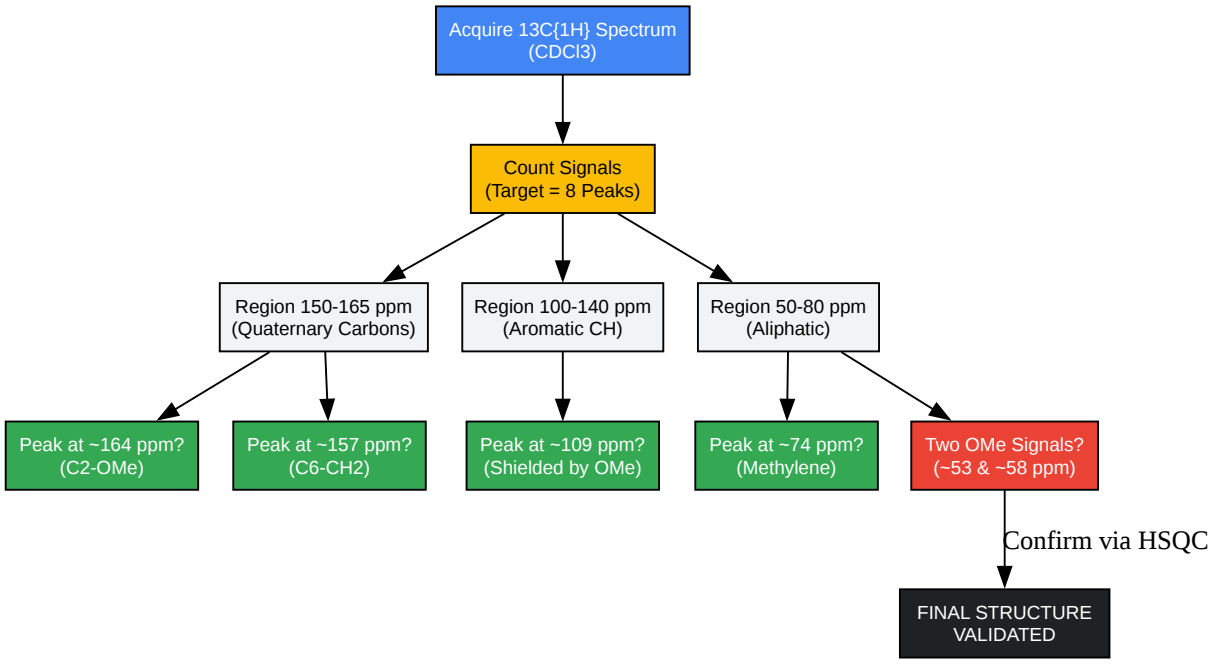


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Figure 1: Decision tree for validating the structure of **2-Methoxy-6-(methoxymethyl)pyridine** based on chemical shift regions.

# Experimental Protocols

## Synthesis Route (For Reference Standard Generation)

If a reference standard is unavailable, the following validated pathway yields high-purity material for NMR benchmarking.

Methodology:

- Starting Material: 2,6-Dibromopyridine or 2-Bromo-6-(methoxymethyl)pyridine.
- Reagent: Sodium Methoxide (NaOMe) in Methanol (MeOH).

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- Conditions: Reflux (65°C) for 4-6 hours.
- Workup: Quench with water, extract with Dichloromethane (DCM), dry over MgSO4.
- Purification: Flash chromatography (Hexane/EtOAc 9:1). Note: The product is an oil; avoid high-vacuum heating which may volatilize the ether.

## NMR Acquisition Parameters

To resolve the close proximity of the methoxy signals, specific acquisition parameters are recommended.

- Solvent: CDCl3 (Standard) or DMSO-d6 (If solubility is an issue, though shifts will migrate +1-2 ppm).
- Frequency: 100 MHz or higher (for Carbon).
- Relaxation Delay (D1): Set to 2.0 - 3.0 seconds. The quaternary carbons (C2, C6) have long T1 relaxation times. Short delays will suppress their integration, making assignment difficult.
- Pulse Sequence:zgpg30 (Power-gated decoupling) to minimize NOE enhancement bias on quaternary carbons.

# Mechanistic Pathway of Formation

Understanding the synthesis aids in identifying potential impurities (e.g., unreacted bromide or bis-methoxy byproducts).




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Figure 2: Synthetic workflow for the selective desymmetrization of the pyridine core.

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